

# $\alpha$ -Eleostearic Acid: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *alpha-Eleostearic acid*

Cat. No.: *B045164*

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An In-depth Examination of the CAS Number, Chemical Properties, Biological Activity, and Experimental Protocols of a Promising Bioactive Fatty Acid

## Abstract

**Alpha-Eleostearic Acid** ( $\alpha$ -ESA), a conjugated linolenic acid found predominantly in tung and bitter melon seed oils, is emerging as a compound of significant interest in biomedical research and drug development. Its unique chemical structure, characterized by a conjugated triene system, confers a range of biological activities, including anti-cancer, anti-inflammatory, and metabolic regulatory effects. This technical guide provides a comprehensive overview of  $\alpha$ -ESA, consolidating its chemical and physical properties, detailing its mechanisms of action through various signaling pathways, and presenting key experimental protocols for its study. The information is tailored for researchers, scientists, and professionals in the field of drug development, with a focus on data-driven insights and practical methodologies.

## Chemical and Physical Properties

**Alpha-Eleostearic Acid** is scientifically known as (9Z,11E,13E)-octadeca-9,11,13-trienoic acid. Its defining feature is the system of three conjugated double bonds, which is the basis for its reactivity and biological functions.

CAS Number: 506-23-0[1][2][3][4][5]

The key physicochemical properties of  $\alpha$ -Eleostearic Acid are summarized in the table below for easy reference and comparison.

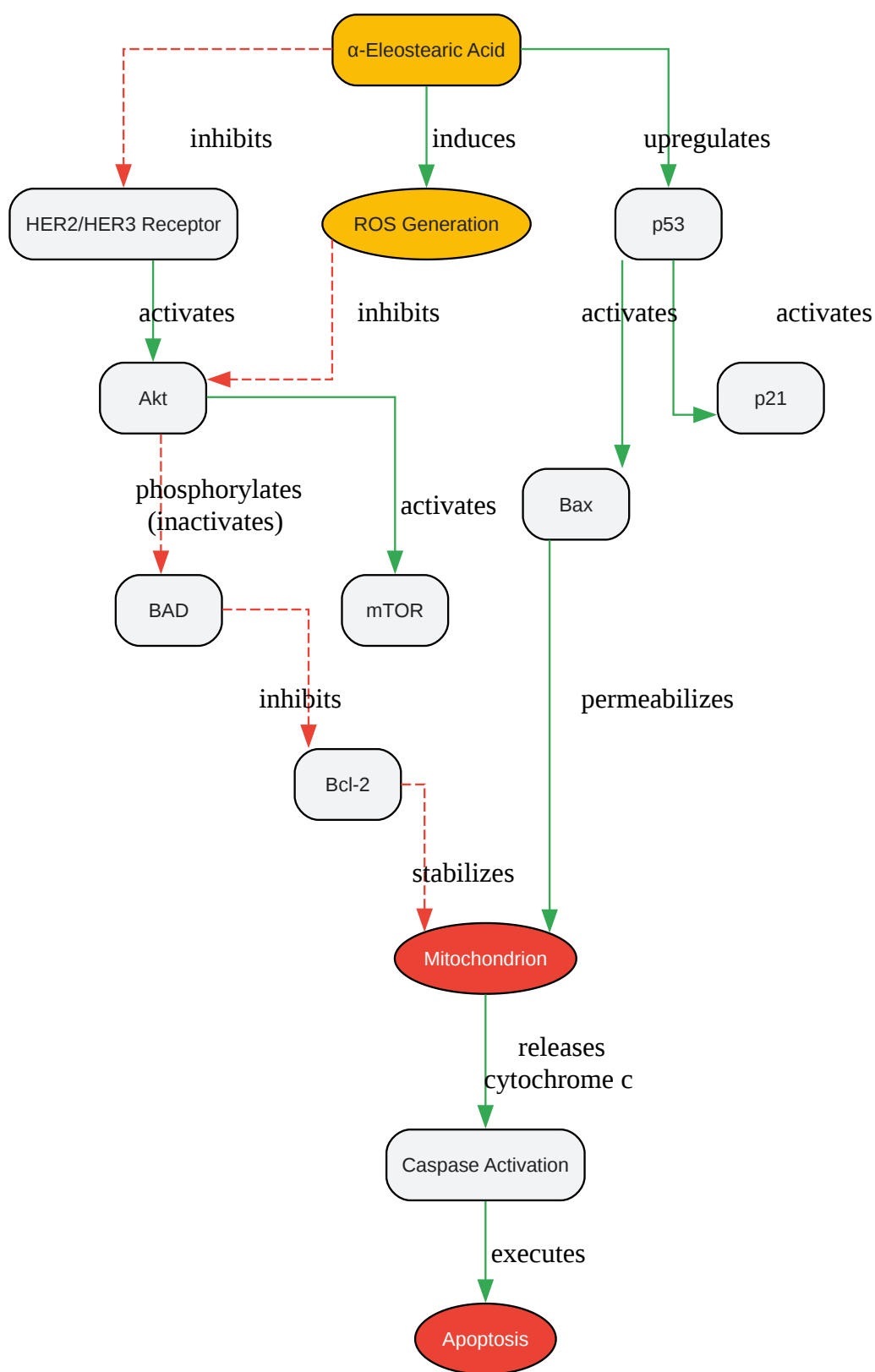
Property	Value
Molecular Formula	$C_{18}H_{30}O_2$ [1][2][5]
Molecular Weight	278.43 g/mol [3][5][6]
Appearance	Off-white solid or yellowish oil[2][4][6]
Melting Point	48 °C (118 °F; 321 K)[3]
Solubility	DMF: 30 mg/mL[1] DMSO: 30 mg/mL[1] Ethanol: 30 mg/mL[1] Ethanol:PBS (pH 7.2) (1:10): 0.5 mg/mL[1] Chloroform: Slightly soluble[4] Water: 0.02371 mg/L (estimated)
Stability and Storage	Light sensitive.[6] Recommended storage at -20°C or -80°C.[1][4] Stable for at least one year under proper storage conditions.[1]
Spectroscopic Data	$\lambda_{max}$ = 270 nm[1]
Natural Sources	Tung oil (~82%), Bitter melon seed oil (~60%)[3]

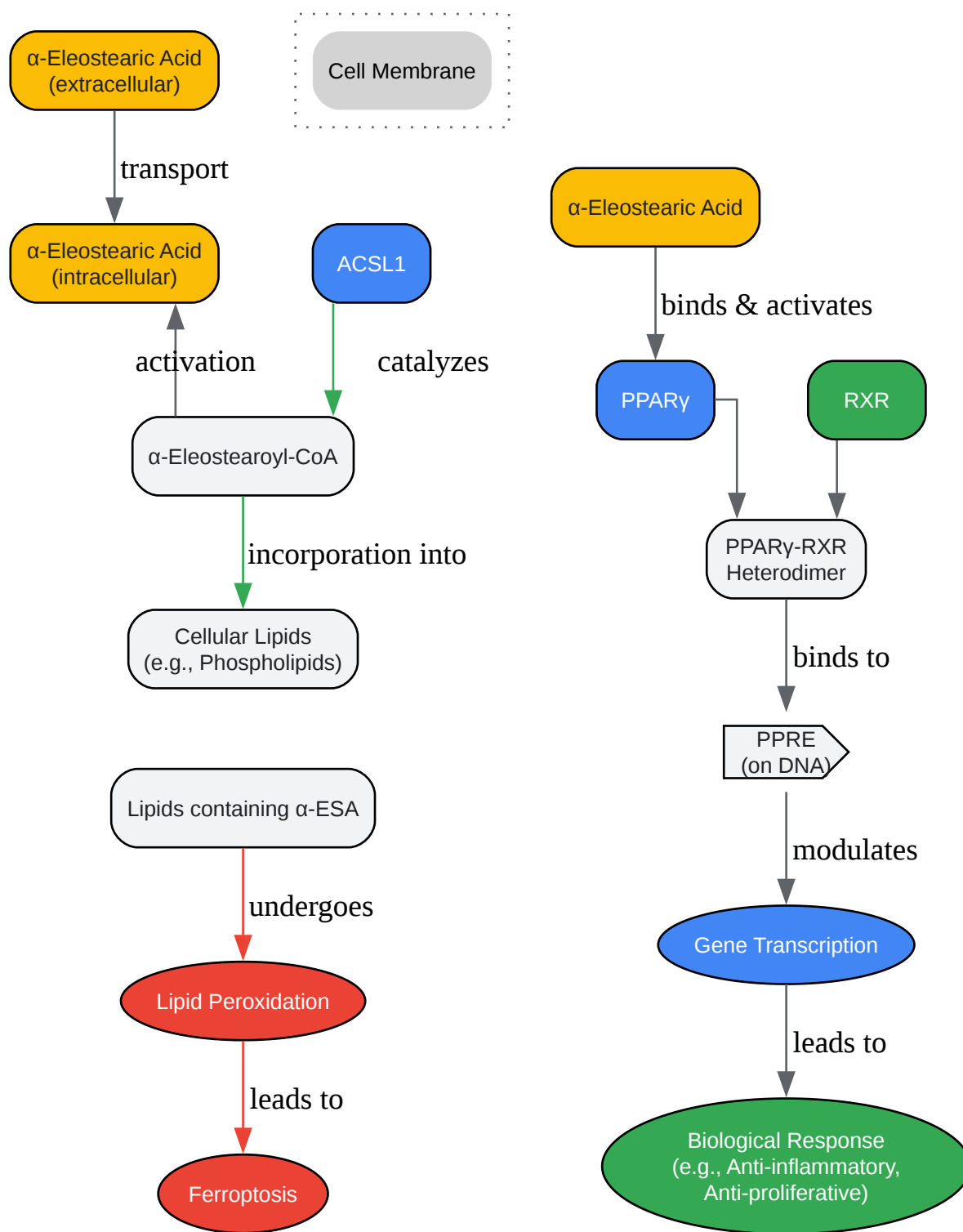
## Biological Activity and Signaling Pathways

**Alpha-Eleostearic Acid** exerts its biological effects through multiple mechanisms, primarily by inducing programmed cell death in cancer cells and modulating metabolic pathways. The three key signaling pathways identified are apoptosis, ferroptosis, and PPAR $\gamma$  activation.

### Induction of Apoptosis

$\alpha$ -ESA is a potent inducer of apoptosis in various cancer cell lines. Its pro-apoptotic activity is mediated through several interconnected signaling cascades. In breast cancer cells,  $\alpha$ -ESA has been shown to downregulate the HER2/HER3 signaling axis, leading to the activation of downstream apoptotic pathways. This involves the upregulation of tumor suppressor proteins like p53 and p21, and modulation of the Bcl-2 family of proteins to favor apoptosis.





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